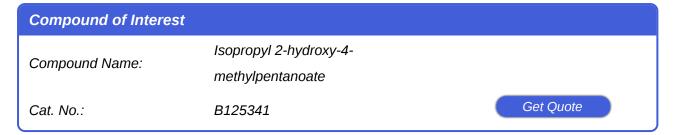


# physical and chemical properties of Isopropyl 2hydroxy-4-methylpentanoate

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# In-Depth Technical Guide: Isopropyl 2-hydroxy-4-methylpentanoate

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Isopropyl 2-hydroxy-4-methylpentanoate**. It includes a summary of its known characteristics, a detailed experimental protocol for its synthesis via Fischer esterification, and a discussion of its spectroscopic properties. This document is intended to serve as a foundational resource for professionals in research and drug development who are interested in this molecule.

## **Core Physical and Chemical Properties**

**Isopropyl 2-hydroxy-4-methylpentanoate**, also known as the isopropyl ester of leucic acid, is an organic compound with the chemical formula C9H18O3.[1] While extensive experimental data for this specific ester is not readily available in public literature, its fundamental properties can be summarized.

Table 1: Physical and Chemical Properties of Isopropyl 2-hydroxy-4-methylpentanoate



| Property                                 | Value                                      | Source |
|--|--|--------|
| Molecular Formula                        | C9H18O3                                    | [1]    |
| Molecular Weight                         | 174.24 g/mol                               | [1]    |
| CAS Number                               | 156276-25-4                                | [2][3] |
| IUPAC Name                               | Isopropyl 2-hydroxy-4-<br>methylpentanoate | [1]    |
| Computed XLogP3                          | 1.6  | [1]    |
| Computed Hydrogen Bond<br>Donor Count    | 1  | [1]    |
| Computed Hydrogen Bond<br>Acceptor Count | 3  | [1]    |
| Computed Rotatable Bond Count            | 5  | [1]    |

## **Synthesis Protocol: Fischer Esterification**

The synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate** can be achieved through the Fischer esterification of 2-hydroxy-4-methylpentanoic acid with isopropanol in the presence of an acid catalyst. This reversible reaction requires conditions that favor the formation of the ester product.

### **General Principles**

Fischer esterification is an acid-catalyzed condensation reaction between a carboxylic acid and an alcohol. To drive the equilibrium towards the ester, an excess of one of the reactants (typically the alcohol) is used, and/or the water formed during the reaction is removed.[4]

### **Experimental Methodology**

The following is a generalized protocol for the synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate** based on standard Fischer esterification procedures.[4]

Materials:



- 2-hydroxy-4-methylpentanoic acid
- Isopropanol (anhydrous)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or other suitable acid catalyst (e.g., p-toluenesulfonic acid)
- Sodium bicarbonate (NaHCO₃), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Organic solvent for extraction (e.g., ethyl acetate)

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2hydroxy-4-methylpentanoic acid in an excess of anhydrous isopropanol. The isopropanol often serves as both the reactant and the solvent.
- Slowly and cautiously add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- Heat the mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess isopropanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in an organic solvent such as ethyl acetate.
- Wash the organic layer sequentially with a saturated solution of sodium bicarbonate to neutralize the acid catalyst, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude Isopropyl 2-hydroxy-4-



#### methylpentanoate.

 The crude product may be further purified by distillation under reduced pressure or by column chromatography.

Diagram 1: Experimental Workflow for the Synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate** 

Caption: A flowchart illustrating the key stages in the synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate**.

## **Spectroscopic Data**

Detailed experimental spectroscopic data for **Isopropyl 2-hydroxy-4-methylpentanoate** is not widely published. However, based on its chemical structure, the expected spectral characteristics can be predicted. For comparison, data for the closely related methyl 2-hydroxy-4-methylpentanoate is available and provides a useful reference. For this methyl analog, characteristic IR peaks would be expected for the hydroxyl and carbonyl groups, and its mass spectrum would show fragmentation patterns corresponding to its structure.[5]

## **Biological Activity and Signaling Pathways**

There is currently no specific information available in the public domain regarding the biological activity or involvement in signaling pathways of **Isopropyl 2-hydroxy-4-methylpentanoate**. A related compound, the isopropyl ester of 2-hydroxy-4-(methylthio)butanoic acid (HMBi), is known to be used as a methionine supplement in animal feed and can influence the ruminal microbiome in livestock.[6][7] However, any extrapolation of this activity to **Isopropyl 2-hydroxy-4-methylpentanoate** would be purely speculative without further research.

### Conclusion

This technical guide has summarized the currently available information on the physical and chemical properties of **Isopropyl 2-hydroxy-4-methylpentanoate**. While some fundamental data has been established, there is a clear need for further experimental investigation to determine its precise physical constants, detailed spectroscopic characteristics, and to explore its potential biological activities. The provided synthesis protocol offers a reliable method for obtaining this compound for further study.



Diagram 2: Logical Relationship of Synthesis Components

Caption: The key components and products of the Fischer esterification for **Isopropyl 2-hydroxy-4-methylpentanoate**.

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